

Optimizing labeling time and concentration for L-Idose-13C-2

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Compound of Interest

Compound Name: L-Idose-13C-2

Cat. No.: B12392511

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Technical Support Center: L-Idose-13C-2

Welcome to the technical support center for **L-Idose-13C-2**. This resource is designed to assist researchers, scientists, and drug development professionals in optimizing their experimental workflows and troubleshooting common issues encountered when using **L-Idose-13C-2** for stable isotope labeling studies.

Frequently Asked Questions (FAQs)

Q1: What is **L-Idose-13C-2** and what are its primary applications?

L-Idose-13C-2 is a stable isotope-labeled form of L-Idose, where the carbon atom at the second position is replaced with a ¹³C isotope. Its primary applications in research include:

- **Tracer for Metabolic Flux Analysis (MFA):** It is used to trace the metabolic fate of L-idose in various biological systems.[\[1\]](#)[\[2\]](#)
- **Internal Standard:** It serves as an internal standard for quantitative analysis of L-idose by techniques such as NMR, GC-MS, or LC-MS.[\[1\]](#)[\[3\]](#)
- **Enzyme Activity Studies:** L-Idose is an epimer of D-glucose and has been shown to be a substrate for aldose reductase, making **L-Idose-13C-2** useful for studying the kinetics and inhibition of this enzyme.[\[4\]](#)

Q2: How should **L-Idose-13C-2** be stored?

For optimal stability, **L-Idose-13C-2** should be stored at temperatures below -15°C. Always refer to the Certificate of Analysis provided by the supplier for specific storage recommendations.

Q3: What analytical techniques are suitable for detecting **L-Idose-13C-2**?

The most common analytical methods for the detection and quantification of ¹³C-labeled compounds like **L-Idose-13C-2** are:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: NMR is a powerful tool for structural characterization and can distinguish between labeled and unlabeled isotopomers.
- Mass Spectrometry (MS): Techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS), particularly with electrospray ionization (ESI), are highly sensitive for detecting and quantifying **L-Idose-13C-2** in biological samples.

Q4: In what forms is **L-Idose-13C-2** typically supplied?

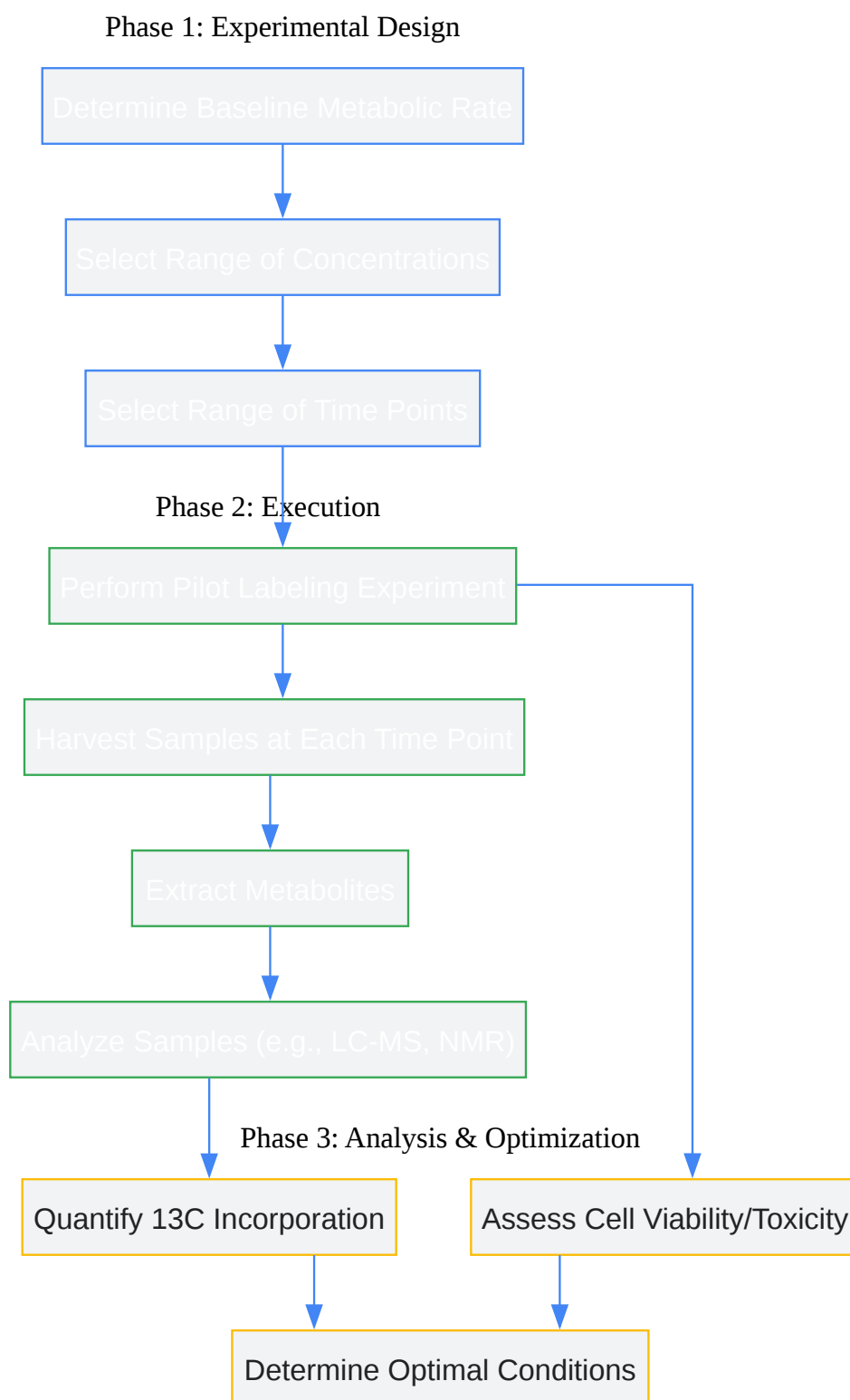
L-Idose-13C-2 is typically supplied as a solid. It is important to check the product datasheet for information on its formulation and solubility.

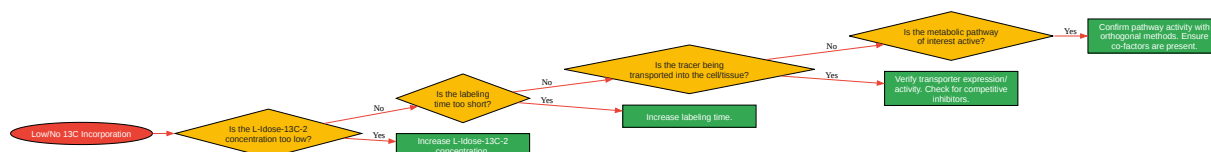
Optimizing Labeling Time and Concentration

Optimizing the labeling time and concentration of **L-Idose-13C-2** is critical for achieving sufficient incorporation into downstream metabolites for detection and analysis. The optimal conditions will vary significantly depending on the experimental system (e.g., cell culture, in vivo models). Below is a general guide to designing and optimizing your labeling experiments.

General Experimental Workflow

The following workflow provides a systematic approach to determining the optimal labeling time and concentration for your specific experimental setup.





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